

GZD856 Formic Acid: A Comparative Analysis of Kinase Specificity

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Compound of Interest

Compound Name: GZD856 formic

Cat. No.: B10824287

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In the landscape of targeted cancer therapy, the precision of kinase inhibitors is paramount to achieving therapeutic efficacy while minimizing off-target effects. This guide provides a comprehensive evaluation of the kinase specificity of **GZD856 formic** acid, a potent Bcr-Abl tyrosine kinase inhibitor, in comparison to other established inhibitors: imatinib, nilotinib, and ponatinib. This analysis is intended for researchers, scientists, and drug development professionals seeking to understand the nuanced activity of these compounds in kinase assays.

Kinase Inhibition Profile

GZD856 has demonstrated significant potency against the Bcr-Abl kinase, including the challenging T315I mutant, which confers resistance to earlier generation inhibitors like imatinib and nilotinib.^{[1][2][3]} The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of GZD856 and its comparators against wild-type Bcr-Abl and the T315I mutant.

Compound	Bcr-Abl (WT) IC50 (nM)	Bcr-Abl (T315I) IC50 (nM)	Key Off-Target Kinases
GZD856	19.9[1]	15.4[1]	Reported to be more selective than ponatinib[4]
Imatinib	98.2[1]	>10,000	KIT, PDGFR[5]
Nilotinib	43.5[1]	>3,000	KIT, PDGFR, DDR1[5]
Ponatinib	0.37 - 19.9[1][6]	2.0[7]	VEGFR, FGFR, PDGFR, Src, KIT, RET[7]

Specificity of GZD856

While comprehensive kinome-wide screening data for GZD856 is not publicly available, initial studies indicate a high degree of selectivity for Bcr-Abl. In cellular assays, GZD856 was significantly less potent against leukemia cell lines that do not express Bcr-Abl, suggesting a more focused activity profile compared to the broader spectrum of activity observed with ponatinib.[4] This enhanced selectivity is a critical attribute, potentially translating to a more favorable safety profile in clinical applications.

Comparative Analysis with Alternatives

- **Imatinib and Nilotinib:** These first and second-generation Bcr-Abl inhibitors are highly effective against the wild-type kinase but are rendered inactive by the T315I "gatekeeper" mutation. GZD856's ability to potently inhibit this mutant places it in the category of third-generation inhibitors.
- **Ponatinib:** Currently, ponatinib is a potent pan-Bcr-Abl inhibitor that also targets the T315I mutant. However, its clinical use is associated with significant off-target effects, including vascular occlusive events, which are attributed to its broad kinase inhibition profile.[7] The available data suggests that GZD856 may offer a more selective alternative to ponatinib for targeting the T315I mutation.

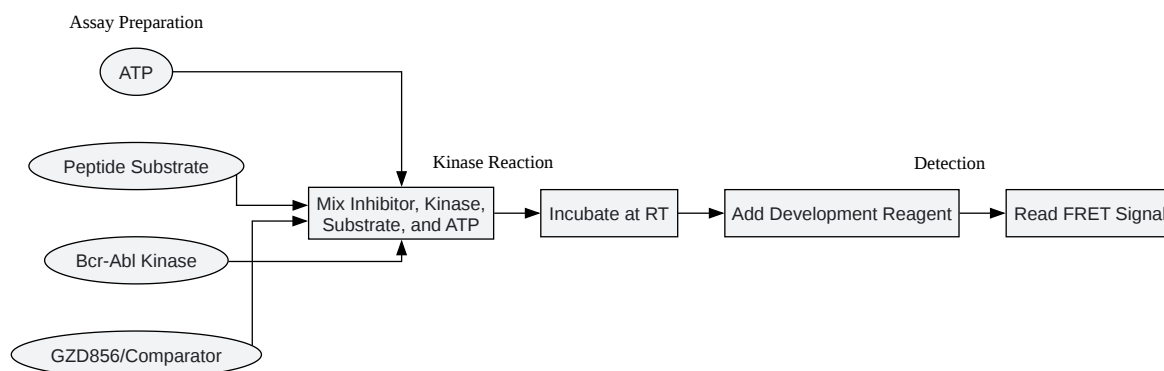
Experimental Methodologies

The following protocols are representative of the assays used to evaluate the kinase inhibitory activity of GZD856 and similar compounds.

In Vitro Kinase Assay: FRET-based Z'-Lyte™ Assay

This assay is commonly used to determine the in vitro potency of kinase inhibitors.

Workflow:



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Kinase Assay Workflow

Protocol:

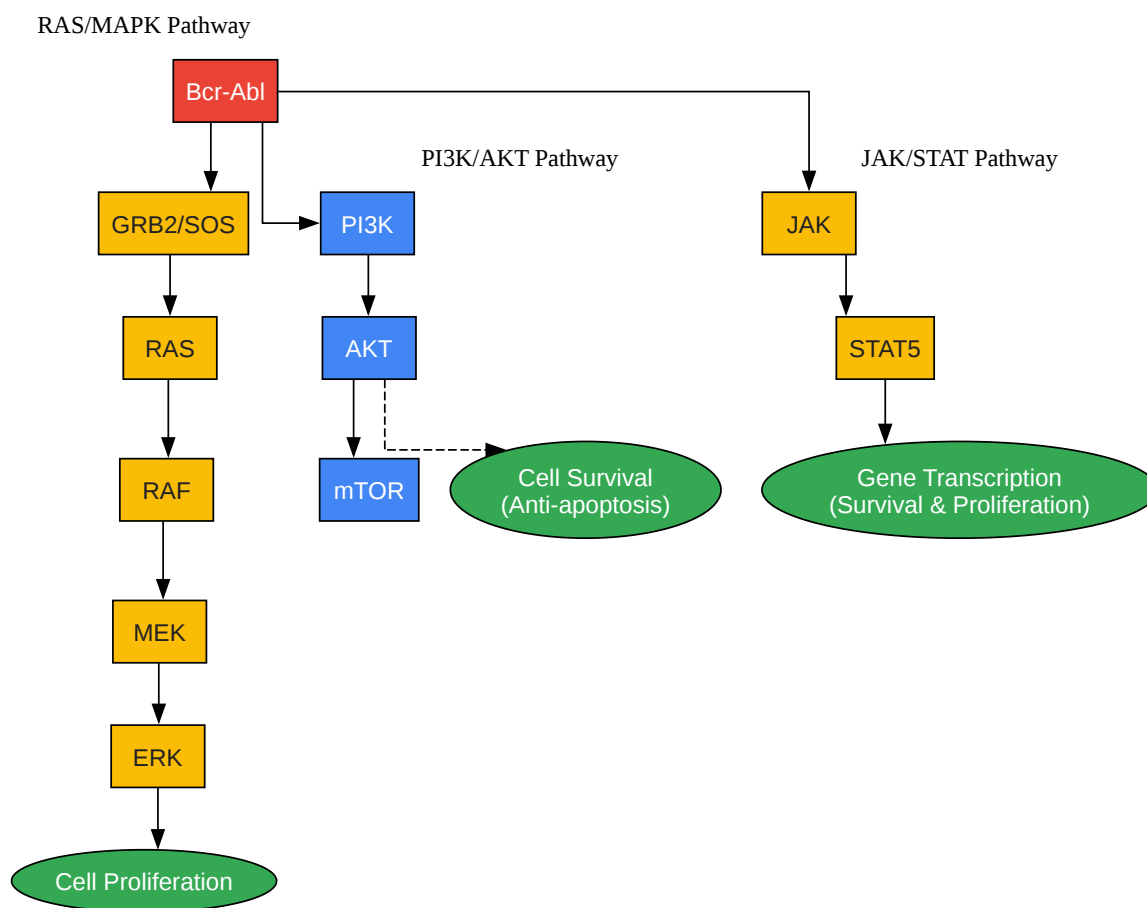
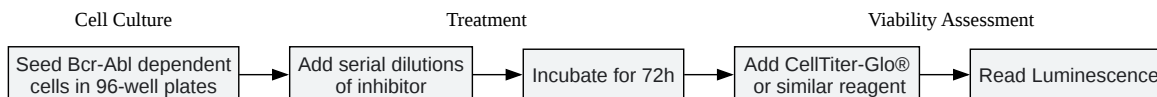
- **Reaction Setup:** In a 384-well plate, the kinase, a fluorescently labeled peptide substrate, and the test compound (e.g., GZD856) are combined in a buffer solution.

- **Initiation:** The kinase reaction is initiated by the addition of ATP.
- **Incubation:** The reaction mixture is incubated at room temperature to allow for phosphorylation of the substrate.
- **Detection:** A development reagent containing a protease is added. This protease specifically cleaves the non-phosphorylated peptide substrate, disrupting the Förster Resonance Energy Transfer (FRET) between the fluorescent labels.
- **Signal Reading:** The plate is read on a fluorescence plate reader. The degree of phosphorylation is proportional to the FRET signal, and the inhibitory effect of the compound is calculated based on the reduction in this signal.

Cellular Proliferation Assay

This assay measures the effect of the inhibitor on the growth of cancer cell lines that are dependent on the target kinase.

Workflow:



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